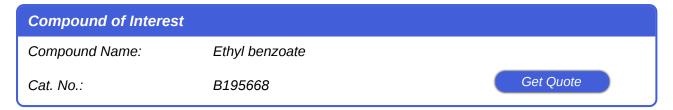


Solubility of Ethyl Benzoate in Organic Solvents: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **ethyl benzoate** in various organic solvents. The information is curated for professionals in research and development who require precise data and methodologies for their work.

Ethyl benzoate (C₉H₁₀O₂) is an ester characterized as a colorless liquid. It is known to be almost insoluble in water but demonstrates high solubility and miscibility with a wide range of organic solvents.[1][2][3] This property makes it a versatile compound in various chemical applications, including as a flavoring agent and in fragrance formulations.[4]

Quantitative Solubility Data

The solubility of **ethyl benzoate** in many common organic solvents is characterized by complete miscibility. For other solvents, specific quantitative data is available. The following tables summarize the available data to facilitate easy comparison.

Table 1: Miscibility of **Ethyl Benzoate** in Common Organic Solvents



Solvent	Miscibility	
Acetone	Miscible[5]	
Benzene	Miscible[5]	
Benzaldehyde	Miscible[5]	
Butanol	Miscible[5]	
Carbon Tetrachloride	Soluble	
Chloroform	Soluble[4]	
Diethyl Ether	Miscible[3][5]	
Ethanol	Miscible[5][6][7]	
Ethyl Acetate	Soluble[4]	
Hexane	Soluble[4]	
Methanol	Miscible[5]	
Mineral Oil	Soluble[3]	
Petroleum Ether	Soluble[3]	
Propylene Glycol	Soluble[3]	
Toluene	Soluble	

Table 2: Quantitative Solubility of **Ethyl Benzoate** in Specific Solvents

Solvent	Solubility	Temperature (°C)
Dimethyl Sulfoxide (DMSO)	≥ 100 mg/mL	Not Specified

Experimental Protocols

Accurate determination of solubility is crucial for various research and development applications. The following are detailed methodologies for both qualitative and quantitative assessment of the solubility of a liquid solute like **ethyl benzoate** in an organic solvent.



Protocol 1: Determination of Miscibility (Qualitative)

This protocol provides a straightforward method for visually determining if two liquids are miscible.

Materials:

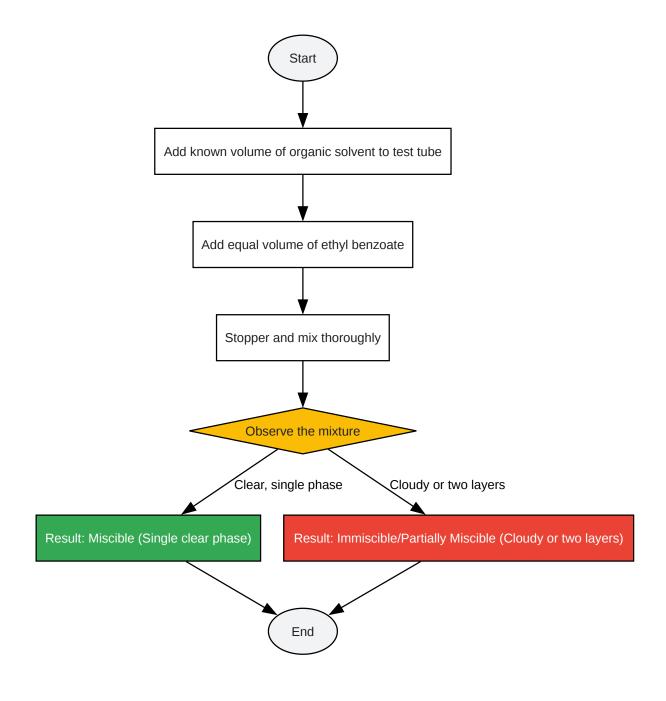
- Test tubes
- Pipettes or graduated cylinders
- Ethyl benzoate
- Organic solvent of interest
- Vortex mixer (optional)

Procedure:

- To a clean, dry test tube, add a known volume (e.g., 2 mL) of the organic solvent.
- Add an equal volume of **ethyl benzoate** to the same test tube.
- Stopper the test tube and invert it several times or use a vortex mixer to ensure thorough mixing.
- Allow the mixture to stand for a few minutes and observe.
- Observation:
 - If the resulting mixture is a single, clear liquid phase, the two liquids are considered miscible.
 - If the mixture is cloudy or separates into two distinct layers, the liquids are immiscible or partially miscible.[1]

A logical workflow for this qualitative determination is presented below.





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Qualitative Miscibility Determination Workflow

Protocol 2: Shake-Flask Method for Equilibrium Solubility (Quantitative)

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound in a solvent.[8]



Materials:

- Sealed, temperature-controlled container (e.g., glass vial or flask)
- Shaker or magnetic stirrer
- Centrifuge
- Chemically inert syringe filter (e.g., PTFE)
- High-Performance Liquid Chromatography (HPLC) or other suitable analytical instrument
- Ethyl benzoate
- · Organic solvent of interest
- Standard solutions of ethyl benzoate of known concentrations

Procedure:

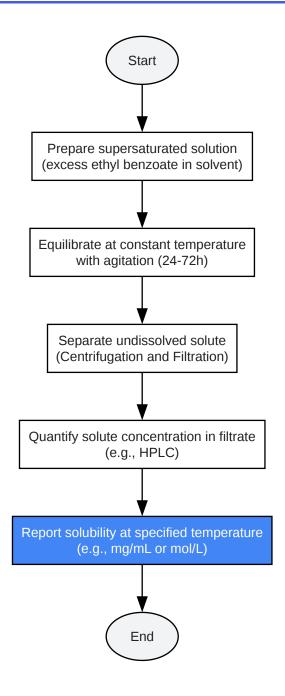
- Preparation of a Saturated Solution:
 - Add an excess amount of **ethyl benzoate** to a known volume of the selected organic solvent in the sealed container.
- · Equilibration:
 - Agitate the container at a constant temperature using a shaker or magnetic stirrer for a prolonged period (typically 24-72 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.[8]
- Phase Separation:
 - Once equilibrium is established, separate the undissolved solute from the saturated solution. This is typically achieved through centrifugation followed by careful filtration of the supernatant through a chemically inert syringe filter.[8]
- Quantification of Solute:



- Determine the concentration of ethyl benzoate in the clear, saturated filtrate using a suitable analytical technique such as HPLC.
- Generate a calibration curve using standard solutions of **ethyl benzoate** of known concentrations to ensure accurate quantification.
- Data Reporting:
 - Report the solubility in units of mass per volume (e.g., mg/mL) or molarity (mol/L) at the specified temperature.[8]

The experimental workflow for the shake-flask method is illustrated in the following diagram.





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